

# An In-depth Technical Guide to 5-Hexynenitrile (CAS 14918-21-9)

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## Compound of Interest

Compound Name: 5-Hexynenitrile

Cat. No.: B081637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, reactivity, and applications of **5-Hexynenitrile** (CAS: 14918-21-9), a valuable bifunctional molecule in organic synthesis. Its terminal alkyne and nitrile functionalities make it a versatile building block for the construction of complex nitrogen-containing heterocyclic compounds and other advanced molecular architectures.

## Core Physicochemical and Spectroscopic Properties

**5-Hexynenitrile** is a clear, colorless to amber liquid under standard conditions.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the tables below, providing a foundational dataset for experimental design and evaluation.

## Physicochemical Data

Property	Value	Source
CAS Number	14918-21-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	93.13 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	115-117 °C (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	0.889 g/mL at 25 °C (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.44 (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	42 °C (107.6 °F) - closed cup	
Solubility	Miscible with water. <a href="#">[1]</a> <a href="#">[2]</a> Soluble in organic solvents. <a href="#">[7]</a>	
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Spectroscopic Data Summary

Spectroscopic data is crucial for the identification and characterization of **5-Hexynenitrile**. Key spectral information is available from various sources.

Spectrum Type	Availability	Source
<sup>1</sup> H NMR	Available	<a href="#">[4]</a>
<sup>13</sup> C NMR	Available	<a href="#">[4]</a>
ATR-IR / FTIR	Available	<a href="#">[4]</a>

## Reactivity and Synthetic Applications

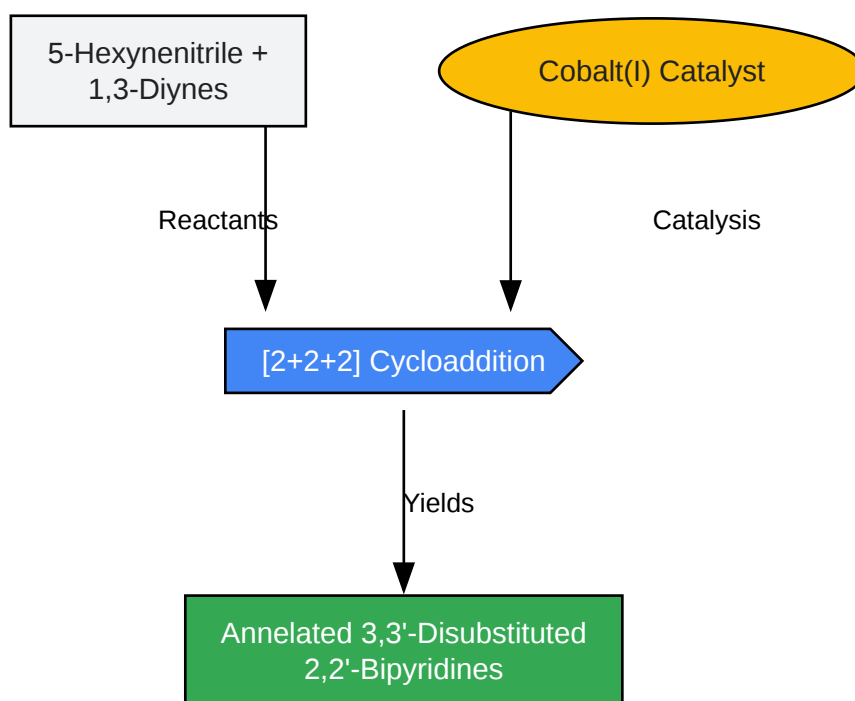
**5-Hexynenitrile**'s utility in organic synthesis stems from the orthogonal reactivity of its two functional groups: the terminal alkyne and the nitrile.

- Alkyne Group Reactivity: The terminal alkyne can participate in a wide range of reactions, including metal-catalyzed cross-couplings (e.g., Sonogashira), 'click' chemistry (e.g.,

Copper(I)-catalyzed Azide-Alkyne Cycloaddition - CuAAC), and cycloaddition reactions.

- Nitrile Group Reactivity: The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or participate in nucleophilic additions to form various heterocycles.

A significant application of **5-Hexynenitrile** is in the synthesis of substituted bipyridines. It has been used in Cobalt(I)-catalyzed [2+2+2] cycloadditions with 1,3-diynes to produce annelated symmetric and asymmetric 3,3'-disubstituted 2,2'-bipyridines.[2][3] This transformation highlights its role in constructing complex heterocyclic scaffolds relevant to materials science and medicinal chemistry.



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Cobalt-catalyzed synthesis of bipyridines.

## Experimental Protocols

While specific experimental parameters should be optimized for each unique reaction, a general methodology for the cobalt-catalyzed cycloaddition is outlined below.

Objective: To synthesize a 3,3'-disubstituted 2,2'-bipyridine via a [2+2+2] cycloaddition reaction.

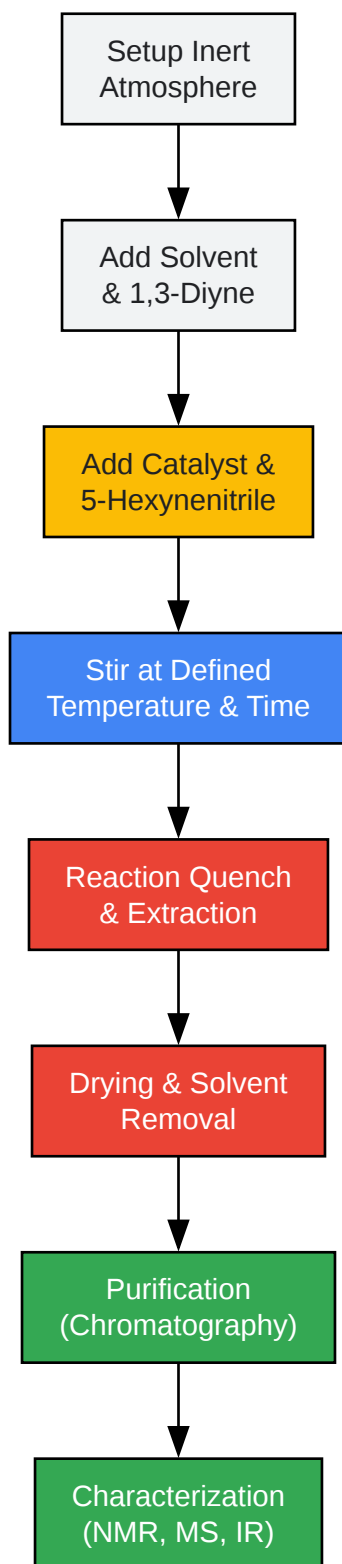
## Materials:

- **5-Hexynenitrile** (CAS 14918-21-9)
- A suitable 1,3-diyne
- Cobalt(I) catalyst (e.g.,  $\text{CoBr}(\text{PPh}_3)_3$ )
- Reducing agent (e.g., Zn dust)
- Anhydrous solvent (e.g., THF or Acetonitrile)
- Inert atmosphere apparatus (e.g., Schlenk line or glovebox)

## Methodology:

- Preparation: All glassware should be oven-dried and cooled under an inert atmosphere (e.g., Argon or Nitrogen). The solvent must be anhydrous.
- Catalyst Activation (if necessary): The Cobalt(I) catalytic species is often generated in situ. This may involve the reduction of a Co(II) or Co(III) precursor in the presence of the desired ligands.
- Reaction Setup: To a reaction vessel under an inert atmosphere, add the 1,3-diyne and the anhydrous solvent.
- Addition of Reagents: Add the Cobalt(I) catalyst to the solution. Subsequently, add **5-Hexynenitrile**, typically via syringe, over a defined period.
- Reaction Conditions: The reaction mixture is stirred at a specific temperature (ranging from room temperature to reflux) for a period determined by reaction monitoring (e.g., TLC or GC-MS).
- Workup: Upon completion, the reaction is quenched (e.g., with water or a mild acid). The product is extracted into an organic solvent (e.g., ethyl acetate or dichloromethane). The organic layers are combined, washed (e.g., with brine), dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), and filtered.

- Purification: The solvent is removed in vacuo, and the crude product is purified, typically by column chromatography on silica gel, to yield the desired 3,3'-disubstituted 2,2'-bipyridine.
- Characterization: The final product structure and purity are confirmed using analytical techniques such as NMR ( $^1\text{H}$ ,  $^{13}\text{C}$ ), Mass Spectrometry, and IR spectroscopy.



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General experimental workflow for cycloaddition.

## Safety and Handling

**5-Hexynenitrile** is a flammable liquid and vapor and is harmful if swallowed, in contact with skin, or if inhaled.[4][5] It is also known to cause skin and serious eye irritation and may cause respiratory irritation.[4][5]

### Hazard and Precautionary Statements:

- Hazard Statements: H226 (Flammable liquid and vapor), H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Precautionary Statements: P210 (Keep away from heat/sparks/open flames/hot surfaces), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P304+P340+P312 (IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Use of safety glasses with side-shields or chemical goggles is recommended.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if exposure limits are exceeded or irritation is experienced.
- General Hygiene: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2][3] Keep away from sources of ignition.[5]

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